

Safety data sheet (SDS) for 1-Methyl-1H-imidazole-4,5-dicarbonitrile

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Compound of Interest

Compound Name: 1-Methyl-1H-imidazole-4,5-dicarbonitrile

Cat. No.: B095172

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An In-Depth Technical Guide to the Safe Handling of 1-Methyl-1H-imidazole-4,5-dicarbonitrile

This document provides a comprehensive technical overview of the safety, handling, and emergency protocols for **1-Methyl-1H-imidazole-4,5-dicarbonitrile** (CAS No: 19485-35-9). It is intended for researchers, chemists, and drug development professionals who may handle this compound in a laboratory setting. This guide moves beyond a standard Safety Data Sheet (SDS) to offer practical, field-proven insights into risk mitigation and safe experimental execution. The imidazole scaffold is a cornerstone in medicinal chemistry, recognized for its presence in numerous biomolecules and its utility in forming supramolecular complexes with therapeutic potential[1]. As such, understanding the specific hazards of functionalized derivatives like this dicarbonitrile is paramount for ensuring laboratory safety and data integrity.

Chemical and Physical Identity

1-Methyl-1H-imidazole-4,5-dicarbonitrile is a solid, five-membered heterocyclic compound. [2] The presence of two nitrile groups significantly influences its chemical reactivity and toxicological profile. A summary of its core properties is presented below.

Property	Value	Source
Chemical Name	1-methylimidazole-4,5-dicarbonitrile	[3]
CAS Number	19485-35-9	[2][3][4]
Molecular Formula	C ₆ H ₄ N ₄	[3]
Molecular Weight	132.12 g/mol	[3]
Physical Form	Solid	[2][4]
Purity	Typically ≥95%	[4]
InChIKey	SUOVGHDPXJUFME-UHFFFAOYSA-N	[3][4]

Comprehensive Hazard Profile and Risk Assessment

The Globally Harmonized System (GHS) classification for this compound indicates multiple health hazards.[3] A thorough understanding of these risks is the foundation of a robust safety protocol. The primary directive for handling this compound is to prevent all routes of direct exposure: inhalation, dermal contact, and ingestion.

Hazard Class	GHS Code	Description
Acute Toxicity, Oral	H302	Harmful if swallowed[3]
Acute Toxicity, Dermal	H312	Harmful in contact with skin[3][5]
Acute Toxicity, Inhalation	H332	Harmful if inhaled[3][5]
Skin Irritation	H315	Causes skin irritation[3]
Serious Eye Damage	H318 / H319	Causes serious eye damage / irritation[3][5][6]
Respiratory Irritation	H335	May cause respiratory irritation[3][5]

Systemic Toxicity (Oral, Dermal, Inhalation)

The classification as "harmful" across all major exposure routes signifies a systemic risk.[3] Unlike compounds with only localized effects, absorption of **1-Methyl-1H-imidazole-4,5-dicarbonitrile** can lead to toxicity in the body. The nitrile functional groups are of particular concern, as they can sometimes be metabolized to release cyanide, though specific data for this compound is not available. The causality for stringent containment lies in preventing any amount of the substance from entering the body.

Localized Corrosivity and Irritation (Skin, Eyes, Respiratory)

This compound is not merely a mild irritant; it is capable of causing serious eye damage.[5][6] This implies a risk of irreversible damage if direct contact occurs. Skin contact will cause irritation, and repeated exposure could lead to more severe dermatitis.[3] Inhalation of the solid as a dust will irritate the respiratory tract, potentially leading to inflammation and discomfort.[3][5]

Risk Mitigation and Safe Handling Protocols

A multi-layered approach to safety, prioritizing engineering controls, followed by administrative procedures and personal protective equipment (PPE), is mandatory.

Engineering Controls: The Primary Barrier

All handling of **1-Methyl-1H-imidazole-4,5-dicarbonitrile** solid must be conducted within a certified chemical fume hood. This is non-negotiable. The fume hood provides constant negative pressure to contain dust and prevent inhalation, which is a primary route of exposure.

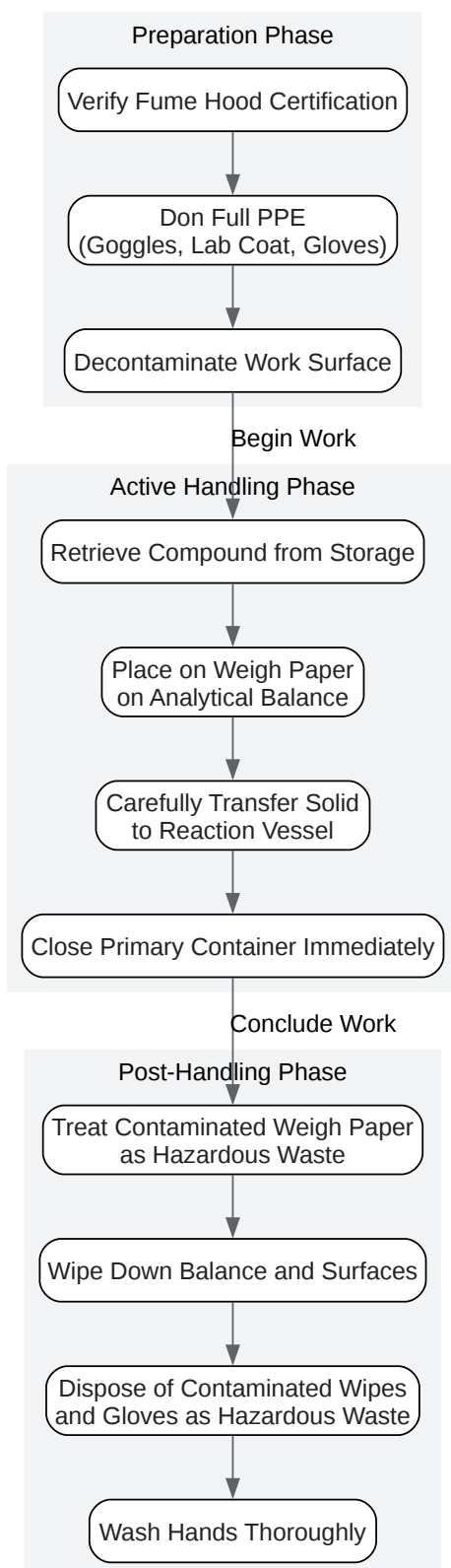
Personal Protective Equipment (PPE): A Scientist's Last Line of Defense

The selection of PPE must be deliberate and based on the compound's specific hazards.

- **Eye Protection:** Chemical splash goggles are required. Standard safety glasses do not provide an adequate seal against airborne dust.
- **Hand Protection:** Nitrile gloves are the minimum requirement. For procedures involving prolonged handling, consider double-gloving or using gloves with a higher protection class and a breakthrough time greater than 60 minutes.^[5]
- **Body Protection:** A buttoned, long-sleeved laboratory coat is essential.
- **Respiratory Protection:** While a fume hood is the primary control, a NIOSH-approved respirator with particulate filters may be required for cleaning up large spills or if engineering controls fail.

Experimental Workflow: A Step-by-Step Protocol

The following workflow is designed to minimize exposure during routine laboratory operations like weighing and preparing solutions.



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Caption: Standard workflow for handling solid **1-Methyl-1H-imidazole-4,5-dicarbonitrile**.

Emergency Response Procedures

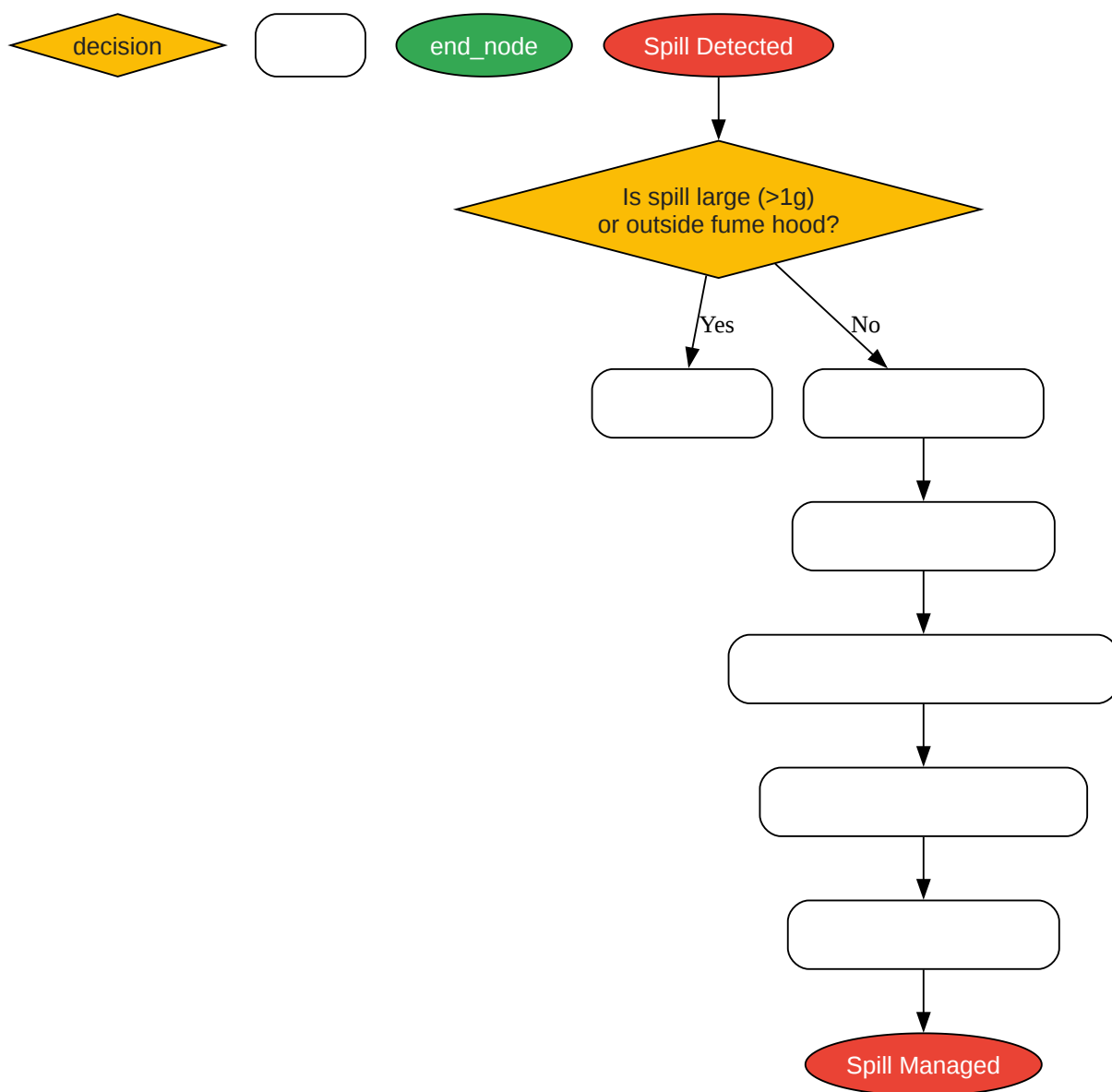
Rapid and correct response to an exposure or spill is critical.

First Aid Measures

- **Eye Contact:** Immediately flush eyes with copious amounts of water for at least 15 minutes, holding eyelids open. Remove contact lenses if present and easy to do.^[6] Seek immediate medical attention.^{[5][6]} The "serious eye damage" classification means that time is of the essence.
- **Skin Contact:** Immediately remove contaminated clothing. Flush skin with plenty of soap and water.^{[5][6]} Seek medical attention if irritation persists.^[7]
- **Inhalation:** Move the affected person to fresh air and keep them comfortable for breathing.^[5] ^[6] If symptoms like coughing or shortness of breath occur, seek immediate medical attention.
- **Ingestion:** Rinse mouth with water. Do NOT induce vomiting.^[7] Call a Poison Control Center or doctor immediately.^[5]

Spill Management

For a small laboratory spill (e.g., <1 gram), the following protocol should be followed. For larger spills, evacuate the area and contact your institution's Environmental Health and Safety (EHS) department.



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Caption: Decision workflow for managing a laboratory spill.

Storage and Disposal

Conditions for Safe Storage

To maintain the integrity of the compound and ensure safety, adhere to the following storage conditions:

- Container: Keep in the original, tightly sealed container.[5]
- Environment: Store in a cool, dry, and well-ventilated area.[5][6]
- Incompatibilities: Store away from strong oxidizing agents and foodstuffs.[5][6]

Waste Management

All materials contaminated with **1-Methyl-1H-imidazole-4,5-dicarbonitrile**, including excess compound, empty containers, and cleanup materials, must be treated as hazardous waste.[6]

Dispose of this waste through an approved waste disposal plant in accordance with all local, regional, and national regulations.[6][8] Do not dispose of it in standard laboratory trash or down the drain.[9]

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